

Application Notes and Protocols: MMP-2 Inhibitor II

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *MMP-2 Inhibitor II*

Cat. No.: *B1662408*

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This document provides detailed application notes and protocols for the solubility and preparation of **MMP-2 Inhibitor II** (CAS: 869577-51-5), a selective, irreversible inhibitor of matrix metalloproteinase-2 (MMP-2).

Chemical and Physical Properties

MMP-2 Inhibitor II, with the chemical name (4-(4-(Methanesulfonamido)phenoxy)phenylsulfonyl)methyloxirane, is a key tool for studying the biological roles of MMP-2 in various physiological and pathological processes.

Property	Value	Reference
CAS Number	869577-51-5	[1]
Molecular Formula	C ₁₆ H ₁₇ NO ₆ S ₂	[2]
Molecular Weight	383.44 g/mol	[1]
Appearance	White solid	
Purity	≥97% (HPLC)	
Inhibitory Potency (K _i)	2.4 μM for MMP-2	[3][4]

Solubility

Proper solubilization is critical for the accurate and effective use of **MMP-2 Inhibitor II** in experimental settings. Inadequate dissolution can lead to inaccurate concentration calculations and unreliable experimental outcomes.

Solvent	Solubility	Reference
Dimethyl Sulfoxide (DMSO)	200 mg/mL	[1] [2]

Note: It is recommended to use anhydrous DMSO for preparing stock solutions to minimize the introduction of water, which can affect the long-term stability of the compound.

Preparation of Stock and Working Solutions

The following protocols provide a step-by-step guide for the preparation of stock and working solutions of **MMP-2 Inhibitor II**. Always use personal protective equipment (PPE), including gloves and safety glasses, when handling this compound.

Materials

- **MMP-2 Inhibitor II** (solid form)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, nuclease-free microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- (Optional) Ultrasonic bath

Protocol for Preparing a 10 mM Stock Solution in DMSO

- Calculate the required mass:
 - Molecular Weight (MW) of **MMP-2 Inhibitor II** = 383.44 g/mol

- To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 1 \text{ L/1000 mL} \times 1 \text{ mL} \times 383.44 \text{ g/mol} \times 1000 \text{ mg/g} = 3.83 \text{ mg}$
- Weigh the inhibitor:
 - Carefully weigh out 3.83 mg of **MMP-2 Inhibitor II** powder using an analytical balance.
- Dissolve in DMSO:
 - Add 1 mL of anhydrous DMSO to the vial containing the weighed inhibitor.
 - Cap the vial tightly and vortex thoroughly until the solid is completely dissolved. Gentle warming to 37°C or brief sonication can aid in dissolution if necessary.
- Storage:
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C for short-term storage or -80°C for long-term storage.[5]
Properly stored, the stock solution in DMSO is stable for several months.

Protocol for Preparing Working Solutions

Working solutions should be prepared fresh for each experiment by diluting the stock solution in the appropriate cell culture medium or assay buffer.

- Determine the final desired concentration of **MMP-2 Inhibitor II** for your experiment. For example, a final concentration of 5 µM is often used to attenuate MMP-2 activity in cell-based assays.[2]
- Calculate the dilution factor:
 - $\text{Dilution Factor} = [\text{Stock Solution Concentration}] / [\text{Final Concentration}]$
 - For a 10 mM stock and a 5 µM final concentration:
 - $\text{Dilution Factor} = 10,000 \text{ µM} / 5 \text{ µM} = 2000$

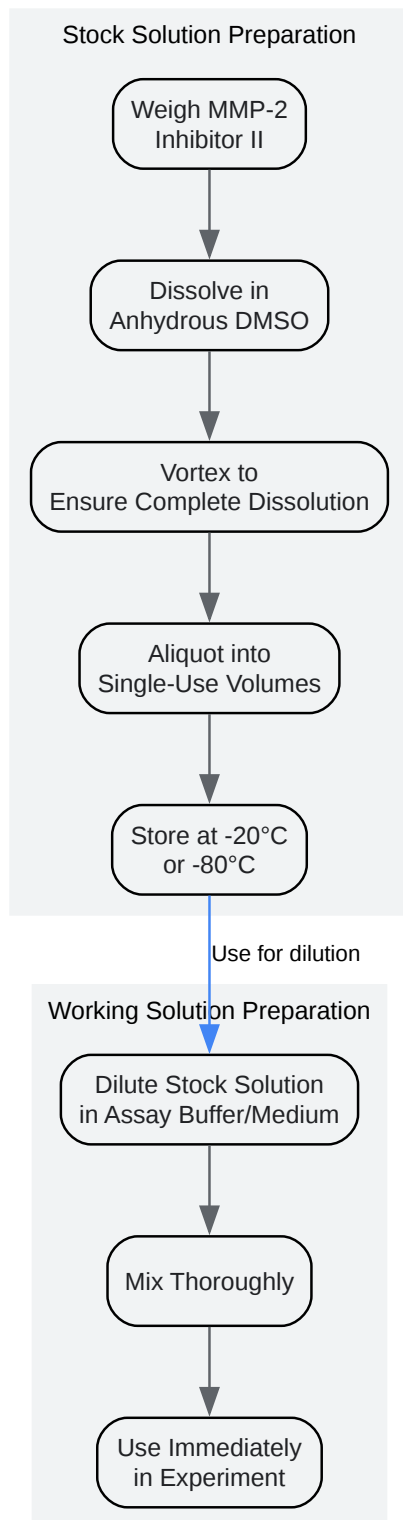
- Perform the dilution:
 - For a final volume of 1 mL of working solution, you would add:
 - $\text{Volume of stock solution} = \text{Final Volume} / \text{Dilution Factor} = 1000 \mu\text{L} / 2000 = 0.5 \mu\text{L}$
 - Add 0.5 μL of the 10 mM stock solution to 999.5 μL of your cell culture medium or assay buffer.
 - Mix thoroughly by gentle pipetting or vortexing.

Important Considerations:

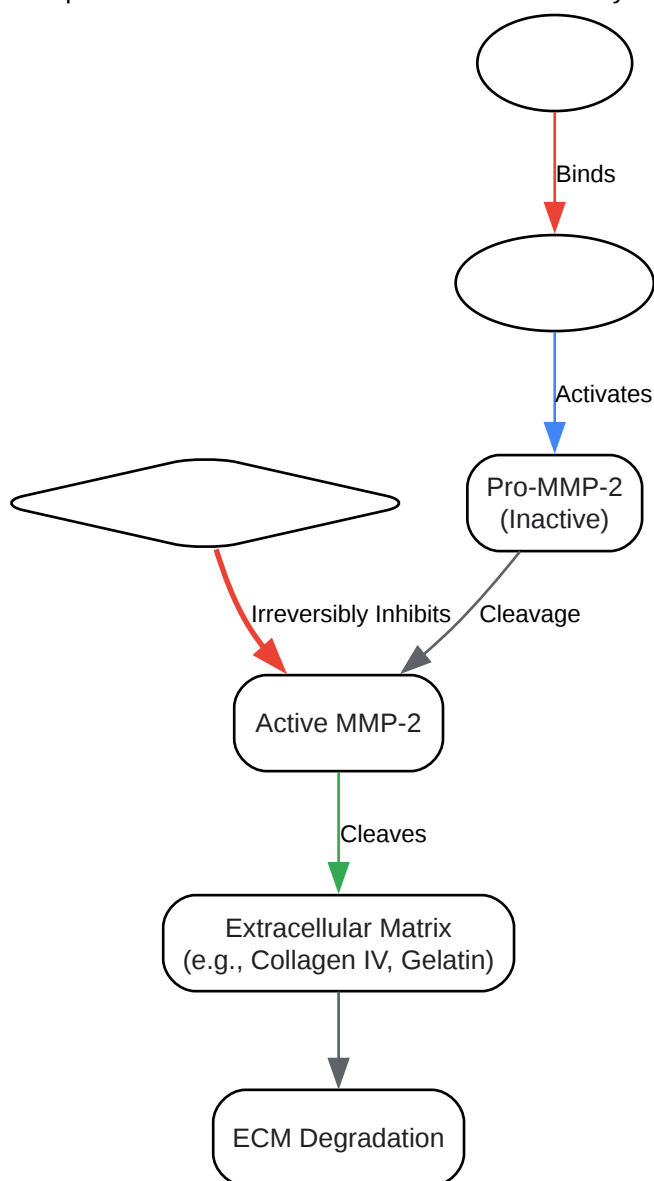
- The final concentration of DMSO in your experimental setup should be kept low (typically <0.5%) to avoid solvent-induced cytotoxicity or other off-target effects.
- Always include a vehicle control (medium or buffer with the same final concentration of DMSO) in your experiments.

Diagrams

Workflow for Preparing MMP-2 Inhibitor II Solutions

[Click to download full resolution via product page](#)Caption: Workflow for preparing stock and working solutions of **MMP-2 Inhibitor II**.

Simplified MMP-2 Activation and Inhibition Pathway



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Caption: Simplified pathway of MMP-2 activation and its inhibition by **MMP-2 Inhibitor II**.

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